

# An In Vitro Showdown: Fosravuconazole vs. Voriconazole in Antifungal Susceptibility

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## Compound of Interest

Compound Name: Fosravuconazole

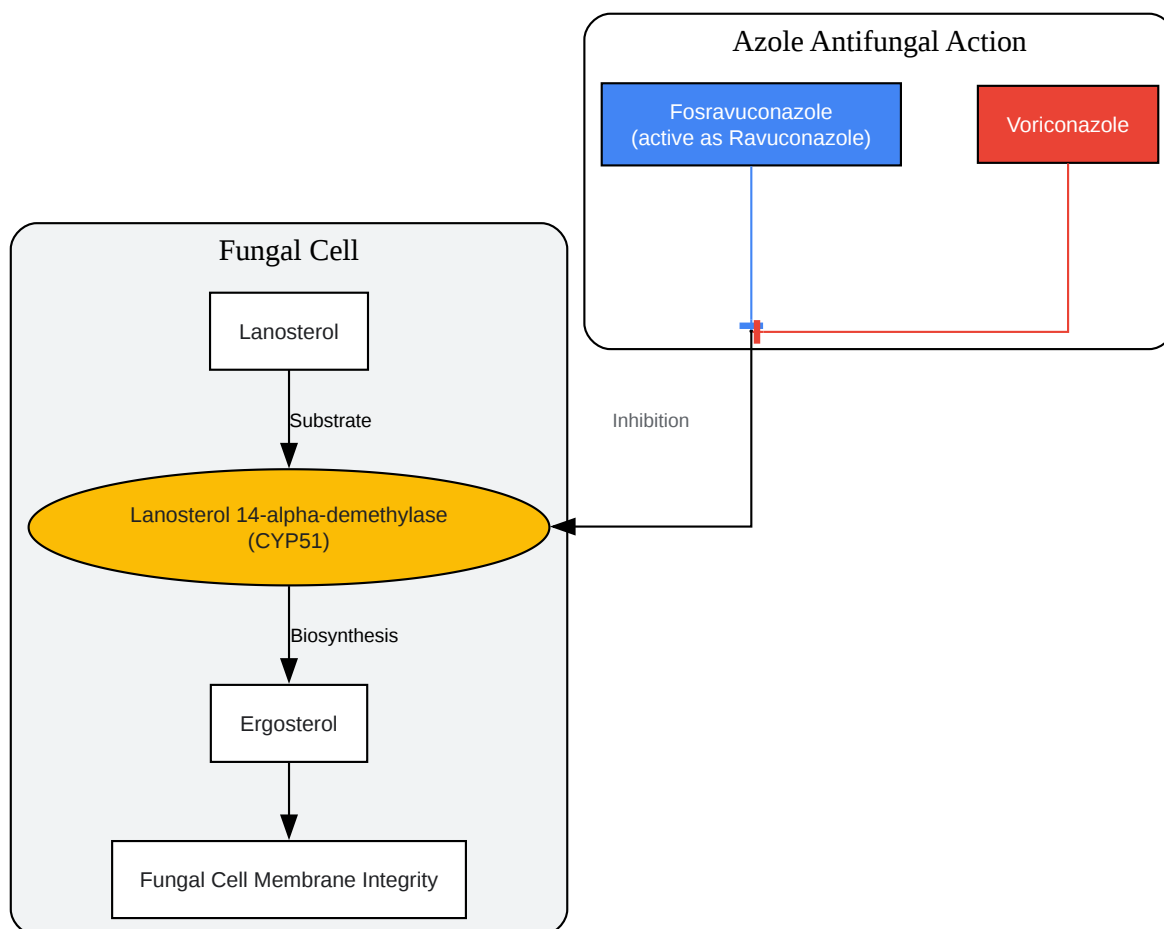
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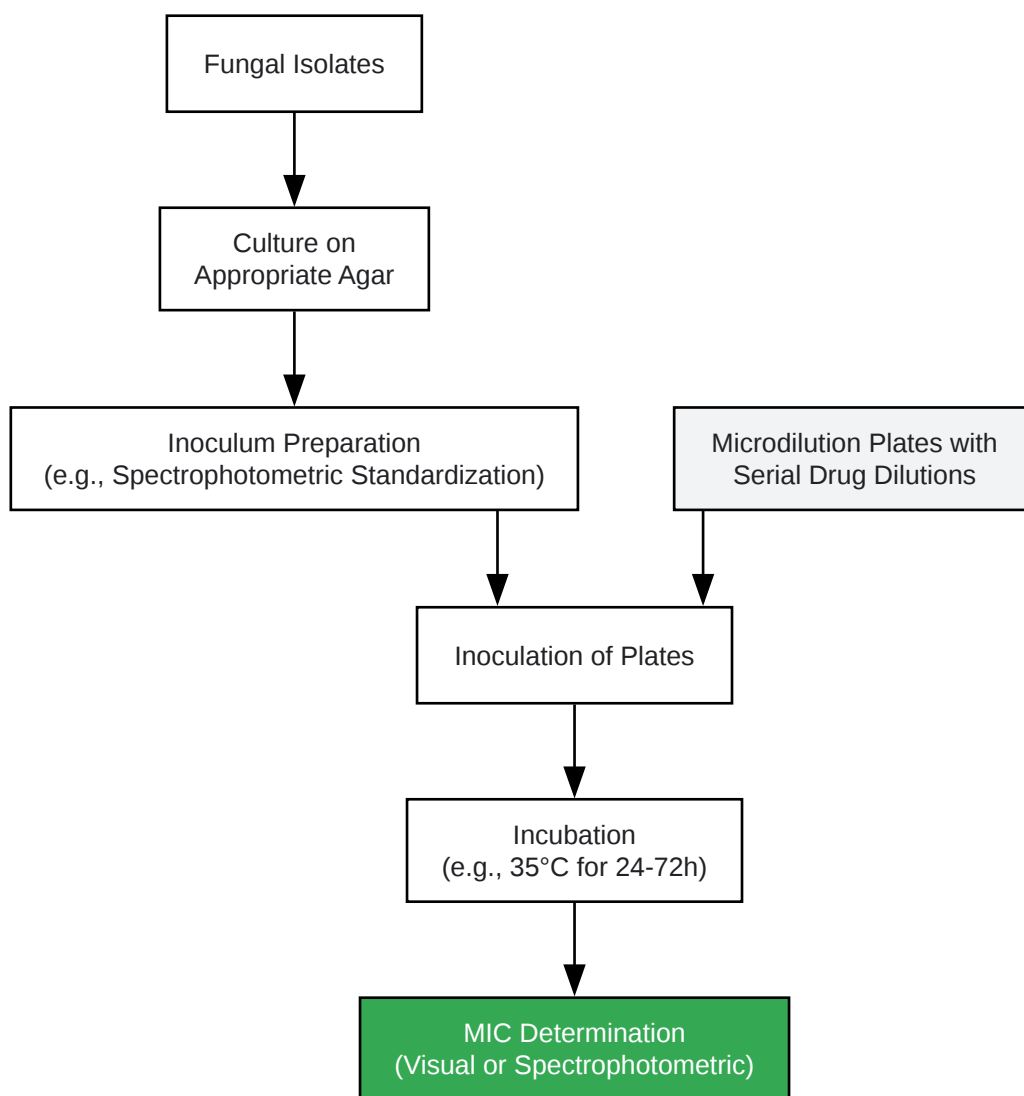
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In the landscape of antifungal drug development, a clear understanding of a compound's in vitro efficacy is paramount for guiding preclinical and clinical research. This guide provides a detailed, objective comparison of the in vitro activity of **Fosravuconazole**, a prodrug of Ravuconazole, and Voriconazole, two prominent triazole antifungal agents. The comparative data presented is derived from various studies employing standardized susceptibility testing methods.

## Mechanism of Action: A Shared Pathwa

Both **Fosravuconazole** (active form Ravuconazole) and Voriconazole belong to the azole class of antifungal agents.<sup>[1]</sup> Their primary mechanism of action involves the inhibition of the fungal cytochrome P450 enzyme, lanosterol 14- $\alpha$ -demethylase.<sup>[1][2][3]</sup> This enzyme is critical in the biosynthesis of ergosterol, an essential component of the fungal cell membrane.<sup>[1]</sup> By disrupting ergosterol synthesis, these agents compromise the integrity and function of the fungal cell membrane, leading to the inhibition of fungal growth and, ultimately, cell death.<sup>[1]</sup>





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## References

- 1. What is the mechanism of Fosravuconazole? [synapse.patsnap.com]
- 2. Comparison of clinical pharmacology of voriconazole and posaconazole - PMC [pmc.ncbi.nlm.nih.gov]

- 3. Voriconazole: the newest triazole antifungal agent - PMC [pmc.ncbi.nlm.nih.gov]
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